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Troubleshooting JNJ-10311795 precipitation in buffer

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Compound of Interest

Compound Name: JNJ-10311795

Cat. No.: B1672990 Get Quote

Technical Support Center: JNJ-10311795

This technical support center provides troubleshooting guidance for researchers, scientists, and drug development professionals experiencing precipitation issues with the dual neutrophil elastase and mast cell chymase inhibitor, **JNJ-10311795**, in buffer solutions.

Frequently Asked Questions (FAQs)

Q1: I dissolved **JNJ-10311795** in DMSO and it was clear, but it precipitated when I added it to my aqueous buffer. Why is this happening?

A1: This is a common issue for many organic small molecules. **JNJ-10311795** is soluble in organic solvents like DMSO but is poorly soluble in water.[1] When the DMSO stock solution is diluted into an aqueous buffer, the compound can crash out of solution, leading to precipitation. The final concentration of DMSO in your aqueous solution is often too low to keep the compound dissolved.[2]

Q2: What is the maximum recommended concentration of DMSO in my final working solution?

A2: To minimize solvent effects on your experiment, the final concentration of DMSO should be kept as low as possible, typically below 0.5%.[3][4] Some cell lines or assays may be sensitive to DMSO, so it is always best to include a vehicle control (buffer with the same final DMSO concentration without the inhibitor) in your experiments.



Q3: Can I heat the buffer to dissolve the JNJ-10311795 precipitate?

A3: Gentle warming can be used to help dissolve precipitates.[5][6] However, excessive heat may degrade the compound. It is recommended not to heat the solution above 50°C.[6] Always verify the stability of your compound at elevated temperatures.

Q4: My JNJ-10311795 powder won't dissolve completely in DMSO. What should I do?

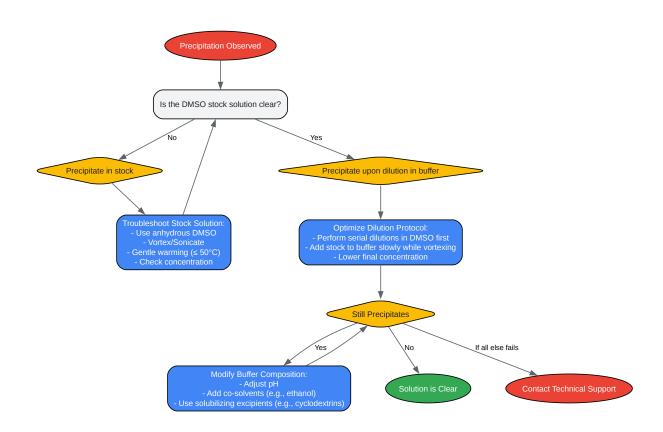
A4: Several factors can affect the solubility in DMSO. Ensure you are using high-purity, anhydrous DMSO, as it is hygroscopic and absorbed water can reduce solubility.[5] You can try gentle warming, vortexing, or sonication to aid dissolution.[5][6] Also, verify that you are not trying to prepare a stock solution above its solubility limit.

Troubleshooting Guide

If you are experiencing precipitation of **JNJ-10311795** in your buffer, follow this guide to identify the cause and find a solution.

Visual Troubleshooting Workflow





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Caption: Troubleshooting workflow for JNJ-10311795 precipitation.

Data Summary JNJ-10311795 Properties



Property	Value	Source
Molecular Formula	C40H35N2O6P	[7]
Molecular Weight	670.69 g/mol	[8][9]
Solubility	Soluble in DMSO, Insoluble in water	[1]
Purity	97.43%	[8]

Recommended Buffer Additives for Poorly Soluble

Compounds

Additive	Starting Concentration	Notes
Ethanol	1-5% (v/v)	Can act as a co-solvent to improve solubility.
Polyethylene glycol 400 (PEG400)	5-10% (v/v)	A common co-solvent for in vitro and in vivo studies.
Tween® 80	0.01-0.1% (v/v)	A non-ionic surfactant that can form micelles to encapsulate hydrophobic compounds.[3]
Hydroxypropyl-β-cyclodextrin (HP-β-CD)	1-5% (w/v)	A cyclodextrin that can form inclusion complexes with hydrophobic molecules to increase their aqueous solubility.[3]

Experimental Protocols Protocol for Preparing a 10 mM Stock Solution of JNJ-

10311795 in DMSO

• Calculate the required mass: Based on the molecular weight of **JNJ-10311795** (670.69 g/mol), calculate the mass needed for your desired volume of 10 mM stock solution.



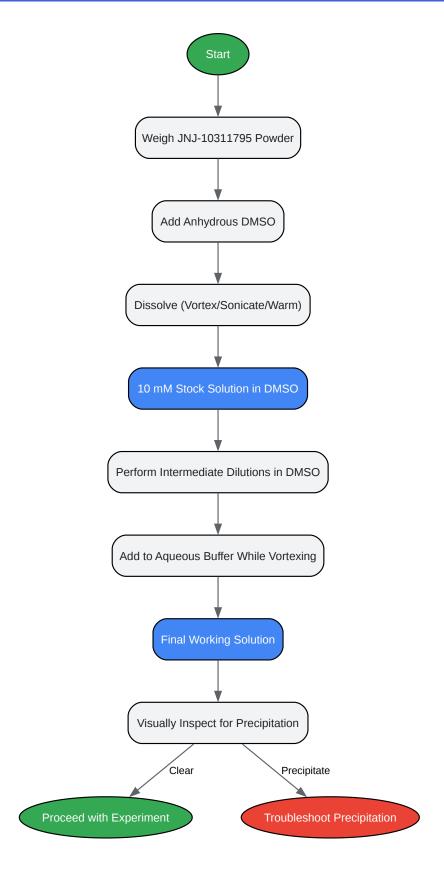
- Weigh the compound: Carefully weigh the calculated amount of JNJ-10311795 powder.
- Add DMSO: Add the appropriate volume of high-purity, anhydrous DMSO.
- Dissolve the compound: Vortex the solution for 1-2 minutes. If not fully dissolved, sonicate for 5-10 minutes or gently warm the solution in a water bath at 37-50°C for 5-10 minutes and vortex again.[5][6]
- Visual Inspection: Ensure the solution is clear and free of any particulate matter.
- Storage: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability.

Protocol for Preparing a Working Solution in Aqueous Buffer

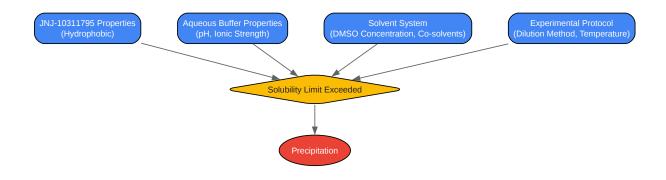
- Intermediate Dilutions: It is recommended to perform serial dilutions of your DMSO stock solution in DMSO first to lower the concentration before adding to the aqueous buffer.[4]
- Dilution into Buffer: Slowly add the diluted DMSO stock solution to your experimental buffer while vortexing. This will help to disperse the compound quickly and minimize localized high concentrations that can lead to precipitation.
- Final DMSO Concentration: Ensure the final concentration of DMSO in your working solution is below 0.5%.[3][4]
- Visual Inspection: After preparing the working solution, visually inspect for any signs of precipitation. You can also add a drop to a slide and check under a microscope.[6]
- Use Immediately: It is best to prepare the working solution fresh for each experiment.

Experimental Workflow Diagram









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